

N-Nitroso-Ramipril: A Technical Guide to Chemical Properties and Stability

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N-nitroso-ramipril*

CAS No.: 3028194-80-8

Cat. No.: B16080568

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For Researchers, Scientists, and Drug Development Professionals

Abstract

N-nitroso-ramipril is a nitrosamine drug substance-related impurity (NDSRI) of ramipril, an angiotensin-converting enzyme (ACE) inhibitor.[1] The presence of nitrosamine impurities in pharmaceutical products is a significant concern for regulatory agencies and manufacturers due to their potential carcinogenic properties.[2] This technical guide provides a comprehensive overview of the known chemical properties and stability of **N-nitroso-ramipril**, drawing from publicly available data. It includes a summary of its physicochemical properties, a detailed analytical methodology for its quantification, and a discussion on its stability, including a proposed protocol for forced degradation studies. This document is intended to serve as a resource for professionals involved in the research, development, and quality control of ramipril-containing drug products.

Chemical Properties of N-Nitroso-Ramipril

N-nitroso-ramipril is formed from the secondary amine moiety present in the ramipril structure through a reaction with nitrosating agents.[1][3] Understanding its chemical and physical

properties is fundamental for developing appropriate analytical methods and control strategies.

Physicochemical Properties

A summary of the available physicochemical properties for **N-nitroso-ramipril** is presented in Table 1. Much of the publicly available data is computed, with some experimental data provided by commercial suppliers of reference standards.

Table 1: Physicochemical Properties of **N-Nitroso-Ramipril**

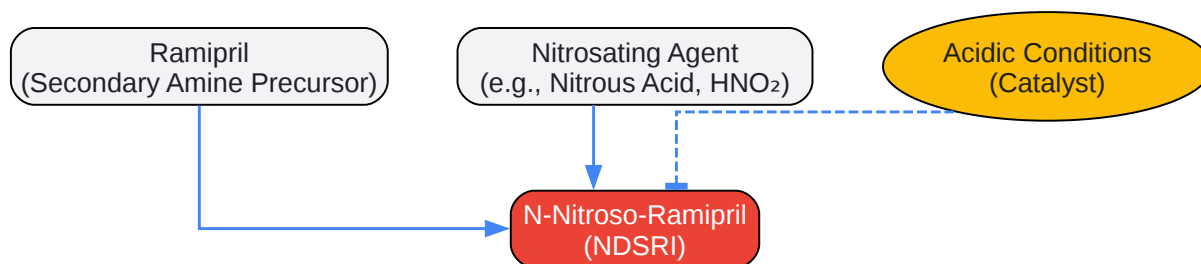
Property	Value	Source
IUPAC Name	(2S,3aS,6aS)-1-[(2S)-2- [[[(2S)-1-ethoxy-1-oxo-4- phenylbutan-2-yl]- nitrosoamino]propanoyl]-3,3a,4 ,5,6,6a-hexahydro-2H- cyclopenta[b]pyrrole-2- carboxylic acid	[4]
Molecular Formula	C ₂₃ H ₃₁ N ₃ O ₆	[4]
Molecular Weight	445.5 g/mol	[4]
CAS Number	3028194-80-8	[3]
Appearance	Brown sticky solid	Pharmaffiliates
Solubility	Soluble in DMSO, Methanol	Synchemia
XLogP3 (Computed)	4.1	[4]
Hydrogen Bond Donor Count (Computed)	1	[4]
Hydrogen Bond Acceptor Count (Computed)	8	[4]

Formation and Stability of N-Nitroso-Ramipril

The formation of **N-nitroso-ramipril** is a chemical process involving the nitrosation of the secondary amine in the parent drug, ramipril. This can occur during the manufacturing process of the drug substance or drug product, or during storage.[1]

Formation Pathway

The logical pathway for the formation of **N-nitroso-ramipril** is illustrated in the diagram below.



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Formation of **N-Nitroso-Ramipril**.

Stability Profile

Specific quantitative data from forced degradation studies on **N-nitroso-ramipril** are not widely available in the public domain. Such studies are typically conducted by pharmaceutical manufacturers as part of their drug development and regulatory submission processes.

However, studies on the stability of the parent drug, ramipril, indicate its susceptibility to degradation under various stress conditions. A study on the solid-state stability of ramipril showed that it is unstable at elevated temperatures and is also sensitive to humidity.[5] The primary degradation products of ramipril were identified as ramiprilat and a diketopiperazine derivative.[5] It is crucial to note that the stability of the parent drug does not directly predict the stability of its nitrosamine impurity.

Ongoing stability studies of **N-nitroso-ramipril** stock solutions in methanol, stored at 2-8 °C, have shown them to be stable for at least two months.[6]

Table 2: Summary of Stability Data for **N-Nitroso-Ramipril** (Qualitative)

Condition	Observation	Source
Solution Stability (Methanol, 2-8 °C)	Stable for at least two months	[6]
Forced Degradation (Acid, Base, Oxidative, Thermal, Photolytic)	Specific quantitative data not publicly available.	-

Experimental Protocols

Proposed Protocol for Forced Degradation Study of N-Nitroso-Ramipril

The following is a proposed experimental protocol for conducting a forced degradation (stress testing) study on **N-nitroso-ramipril**. This protocol is based on general principles outlined in the International Council for Harmonisation (ICH) guidelines and information gathered on the analysis of **N-nitroso-ramipril**. The objective of such a study is to generate potential degradation products and to assess the intrinsic stability of the molecule.

3.1.1. Materials and Reagents

- **N-nitroso-ramipril** reference standard
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (LC-MS grade)
- Hydrochloric acid (HCl), 0.1 N
- Sodium hydroxide (NaOH), 0.1 N
- Hydrogen peroxide (H₂O₂), 3%

- Class A volumetric flasks and pipettes

3.1.2. Sample Preparation

Prepare a stock solution of **N-nitroso-ramipril** in methanol at a concentration of approximately 100 µg/mL.

3.1.3. Stress Conditions

For each condition, a separate aliquot of the stock solution is used. A control sample, protected from stress, should be analyzed concurrently.

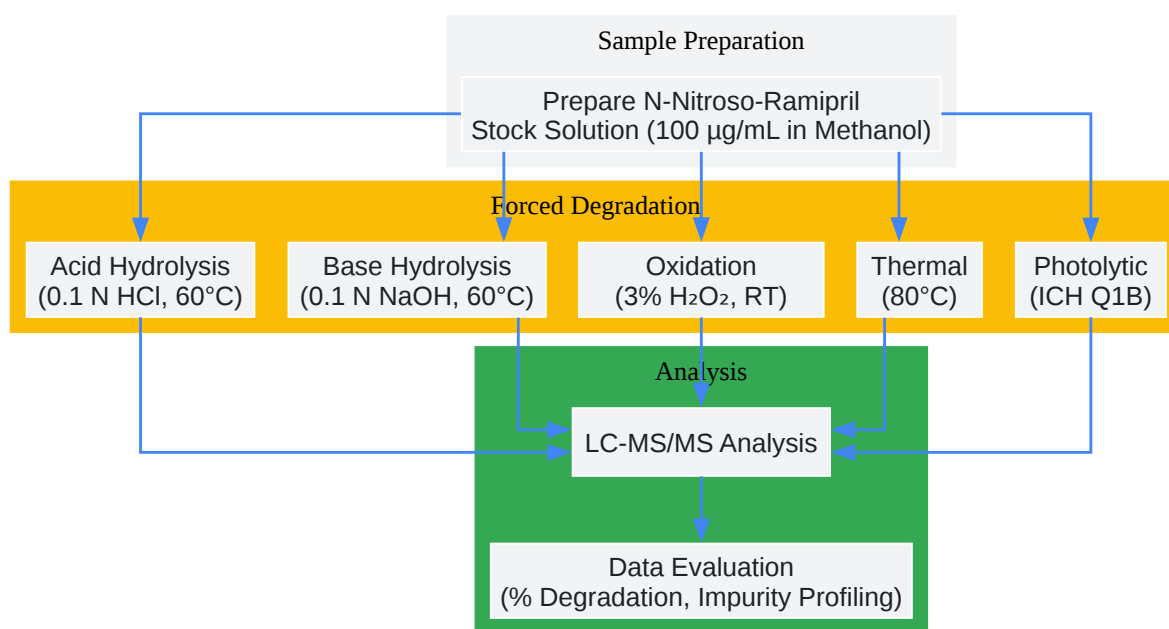
- Acid Hydrolysis: Mix equal volumes of the stock solution and 0.1 N HCl. Store at 60°C for 24 hours.
- Base Hydrolysis: Mix equal volumes of the stock solution and 0.1 N NaOH. Store at 60°C for 24 hours.
- Oxidative Degradation: Mix equal volumes of the stock solution and 3% H₂O₂. Store at room temperature for 24 hours.
- Thermal Degradation: Store an aliquot of the stock solution at 80°C for 48 hours.
- Photolytic Degradation: Expose an aliquot of the stock solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter (as per ICH Q1B). A control sample should be wrapped in aluminum foil to protect it from light.

3.1.4. Sample Analysis

After the specified exposure times, cool the samples to room temperature. If necessary, neutralize the acidic and basic samples. Dilute all samples to a suitable concentration with the mobile phase and analyze using a validated stability-indicating LC-MS/MS method, such as the one described in Section 3.2.

3.1.5. Data Evaluation

Calculate the percentage degradation of **N-nitroso-ramipril** in each stressed sample relative to the control sample. Identify and characterize any significant degradation products.



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Workflow for Forced Degradation Study.

Analytical Method for Quantification of N-Nitroso-Ramipril

A validated LC-MS/MS method for the determination of **N-nitroso-ramipril** in ramipril tablets has been published by the Official Medicines Control Laboratory (OMCL) network.[6] The key parameters of this method are summarized in Table 3 and the subsequent sections.

Table 3: LC-MS/MS Method Parameters for **N-Nitroso-Ramipril** Analysis

Parameter	Specification
Instrumentation	Shimadzu HPLC + AB Sciex QTrap 5500
Column	XTerra MS C18, 3.5 µm, 3.0 x 100 mm (Waters)
Mobile Phase A	Water + 0.1% Formic Acid
Mobile Phase B	Acetonitrile/Water (95/5, v/v) + 0.1% Formic Acid
Flow Rate	0.40 mL/min
Oven Temperature	40 °C
Injection Volume	5 µL
Ion Source	Turbo Spray (Positive Polarity)
Scan Type	Multiple Reaction Monitoring (MRM)
MRM Transitions	446.15 -> 234.1 Da and 446.15 -> 156.1 Da

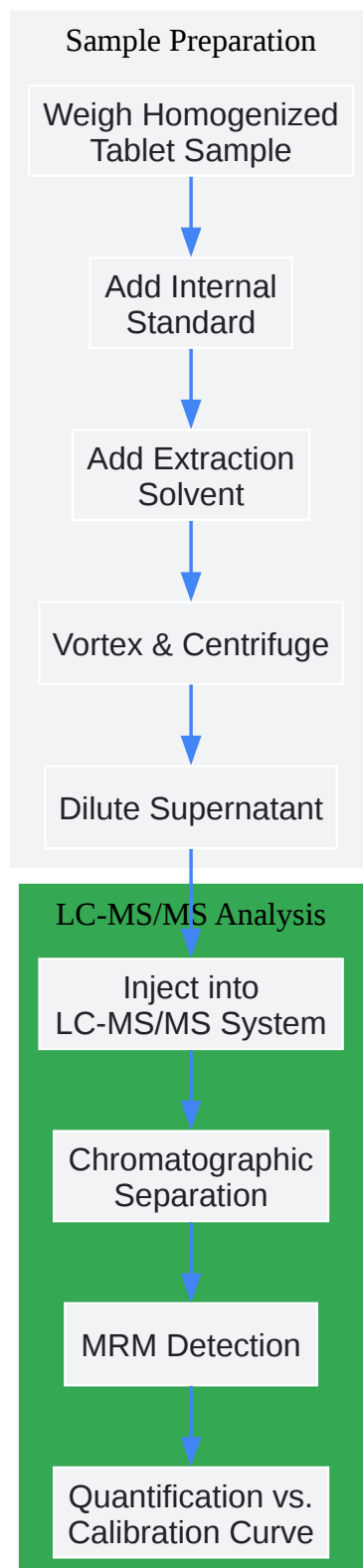
3.2.1. Preparation of Standard Solutions

- Stock Solution: Prepare a stock solution of **N-nitroso-ramipril** at a concentration of approximately 100 µg/mL in methanol.
- Calibration and Spiking Solutions: Prepare a series of calibration standards by diluting the stock solution with acetonitrile/water (80/20, v/v) to achieve concentrations ranging from approximately 0.08 ng/mL to 8.0 ng/mL.

3.2.2. Sample Preparation (for Ramipril Tablets)

- Weigh approximately 50 mg of a homogenized sample of the finished product into a plastic centrifuge tube.
- Add a suitable internal standard solution.
- Add an appropriate volume of extraction solvent (e.g., methanol or acetonitrile/water).

- Vortex and centrifuge the sample.
- Dilute the supernatant to a suitable concentration for analysis.



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Analytical Workflow for **N-Nitroso-Ramipril**.

Conclusion

N-nitroso-ramipril is a critical impurity to monitor in ramipril drug products. While some of its fundamental chemical properties are known, there is a lack of publicly available data regarding its stability under forced degradation conditions. The information and protocols provided in this guide are intended to assist researchers and drug development professionals in understanding the current state of knowledge and in designing further studies to ensure the quality and safety of ramipril-containing medicines. The provided LC-MS/MS method offers a robust starting point for the quantification of this impurity, and the proposed forced degradation protocol outlines a systematic approach to evaluating its stability. Further research into the degradation pathways of **N-nitroso-ramipril** would be beneficial for developing effective mitigation strategies.

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